

Impact of light and temperature on Rutin hydrate stability

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Compound of Interest

Compound Name: Rutin hydrate

Cat. No.: B162542

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Technical Support Center: Stability of Rutin Hydrate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Rutin hydrate**. The information focuses on the impact of light and temperature on its stability.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **Rutin hydrate**?

A1: **Rutin hydrate** should be stored in a cool, dry, dark, and well-ventilated area in a tightly sealed container to prevent degradation.^{[1][2]} It is crucial to protect it from light, moisture, and high temperatures.

Q2: How stable is **Rutin hydrate** at room temperature?

A2: While specific quantitative data is not readily available for ambient room temperature, prolonged exposure can lead to degradation, especially if not protected from light. For long-term storage, adherence to optimal conditions (cool, dark, and dry) is recommended.

Q3: What are the primary degradation products of **Rutin hydrate** when exposed to heat?

A3: The primary thermal degradation product of **Rutin hydrate** is Quercetin, formed by the cleavage of the glycosidic bond.[3] Further degradation at higher temperatures can lead to the formation of 3,4-dihydroxybenzoic acid and catechol.[3]

Q4: What happens when **Rutin hydrate** is exposed to light?

A4: Exposure to light, particularly UV radiation, can cause photodegradation of **Rutin hydrate**. [4][5] The specific degradation products can vary depending on the solvent and the wavelength of light.

Q5: Is **Rutin hydrate** more susceptible to degradation in solution versus in a solid state?

A5: Yes, **Rutin hydrate** is generally more susceptible to degradation when in solution, as the molecules are more mobile and can react more readily. Forced degradation studies often utilize solutions to accelerate the identification of potential degradation products.[5]

Troubleshooting Guide

Issue Encountered	Potential Cause	Recommended Action
Unexpected peaks in HPLC chromatogram after sample preparation.	Degradation of Rutin hydrate due to exposure to heat or light during sample preparation.	Prepare samples under low light conditions and avoid excessive heating. Use an amber vial for storage and analysis.
Loss of potency in a Rutin hydrate formulation over a short period.	Improper storage conditions, leading to thermal or photodegradation.	Review storage procedures. Ensure the formulation is stored in a light-resistant container at a controlled, cool temperature.
Color change (e.g., darkening) of the Rutin hydrate powder or solution.	Oxidation or degradation of the compound.	This is a visual indicator of degradation. The material should be re-analyzed for purity and potency before use. Discard if significant degradation is confirmed.
Inconsistent results in bioactivity assays.	Degradation of the Rutin hydrate stock solution.	Prepare fresh stock solutions for each experiment. If a stock solution must be stored, it should be kept at a low temperature (e.g., -20°C or -80°C) in a light-protected container for a limited time.

Quantitative Data on Rutin Hydrate Stability

The following tables summarize the quantitative data on the thermal and photolytic degradation of Rutin hydrate.

Table 1: Thermal Degradation of Rutin Hydrate

Temperature	Time	Percent Degraded	Kinetic Model	Reference
70°C	2 hours	< 10%	-	[6]
90°C	-	> 50% loss of flavonoid content	-	[7]
100°C	6 hours	22%	-	[6]
120°C - 220°C	Varied	-	First-Order	[2]
130°C	30 minutes	Total Degradation	-	[6]
130°C	2 hours	-	-	[7]

Activation Energy for Thermal Degradation: 107.3 kJ/mol[7]

Table 2: Photodegradation of Rutin Hydrate

Light Source	Solvent/System	Kinetic Model	Observations	Reference
UV-B and UV-C	Methanol, Water	First-Order	Degradation rate is dependent on the energy of the UV photons.	[2]
Not Specified	Oil-in-water emulsion	Second-Order	Degradation rate constant (k) decreased and half-life ($t_{1/2}$) increased with decreasing droplet size.	[4]
UV light (254 nm)	Solution	Stable	Formulated rutin tablets were found to be stable under UV light.	[5]

Experimental Protocols

Protocol 1: Thermal Stability Assessment of Rutin Hydrate

Objective: To determine the rate of thermal degradation of **Rutin hydrate** at a specific temperature.

Materials:

- **Rutin hydrate**
- Solvent (e.g., methanol, water, or a relevant buffer)
- Heating apparatus with precise temperature control (e.g., water bath, oven, or heating block)
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)

- Volumetric flasks and pipettes
- Amber vials

Procedure:

- Prepare a stock solution of **Rutin hydrate** of a known concentration in the desired solvent.
- Transfer aliquots of the stock solution into several amber vials.
- Place the vials in the heating apparatus set to the desired temperature (e.g., 70°C).
- At specified time intervals (e.g., 0, 30, 60, 90, 120 minutes), remove one vial from the heating apparatus and immediately cool it to room temperature to stop the degradation reaction.
- Analyze the samples by HPLC to determine the concentration of the remaining **Rutin hydrate**.
- Plot the natural logarithm of the concentration of **Rutin hydrate** versus time.
- Determine the degradation rate constant (k) from the slope of the line. The reaction is expected to follow first-order kinetics.

Protocol 2: Photostability Assessment of Rutin Hydrate (Forced Degradation)

Objective: To evaluate the stability of **Rutin hydrate** under exposure to a specific light source.

Materials:

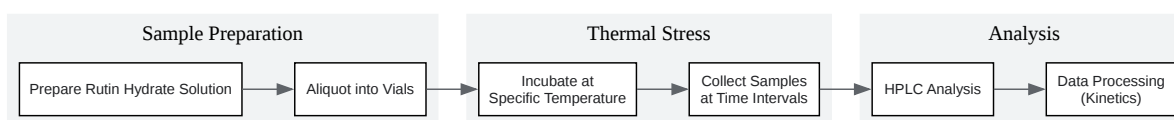
- **Rutin hydrate**
- Solvent (e.g., methanol, water, or a relevant buffer)
- Photostability chamber equipped with a specific light source (e.g., UV-A, UV-B, or a combination)

- HPLC system with a suitable column and detector
- Quartz cuvettes or other UV-transparent containers
- Volumetric flasks and pipettes
- Amber vials for control samples

Procedure:

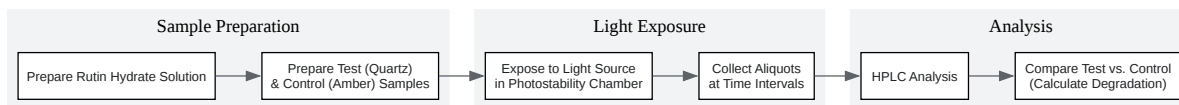
- Prepare a solution of **Rutin hydrate** of a known concentration in the desired solvent.
- Place the solution in a quartz cuvette or another UV-transparent container.
- Prepare a control sample by placing an equal volume of the same solution in an amber vial to protect it from light.
- Place both the test and control samples in the photostability chamber.
- Expose the samples to the light source for a predetermined duration.
- At specified time intervals, withdraw aliquots from both the test and control samples.
- Analyze the samples by HPLC to determine the concentration of **Rutin hydrate**.
- Compare the concentration of **Rutin hydrate** in the exposed sample to that in the control sample to determine the extent of photodegradation.
- Kinetic analysis can be performed by plotting the concentration or its logarithm against time, depending on the observed reaction order.

Visualizations



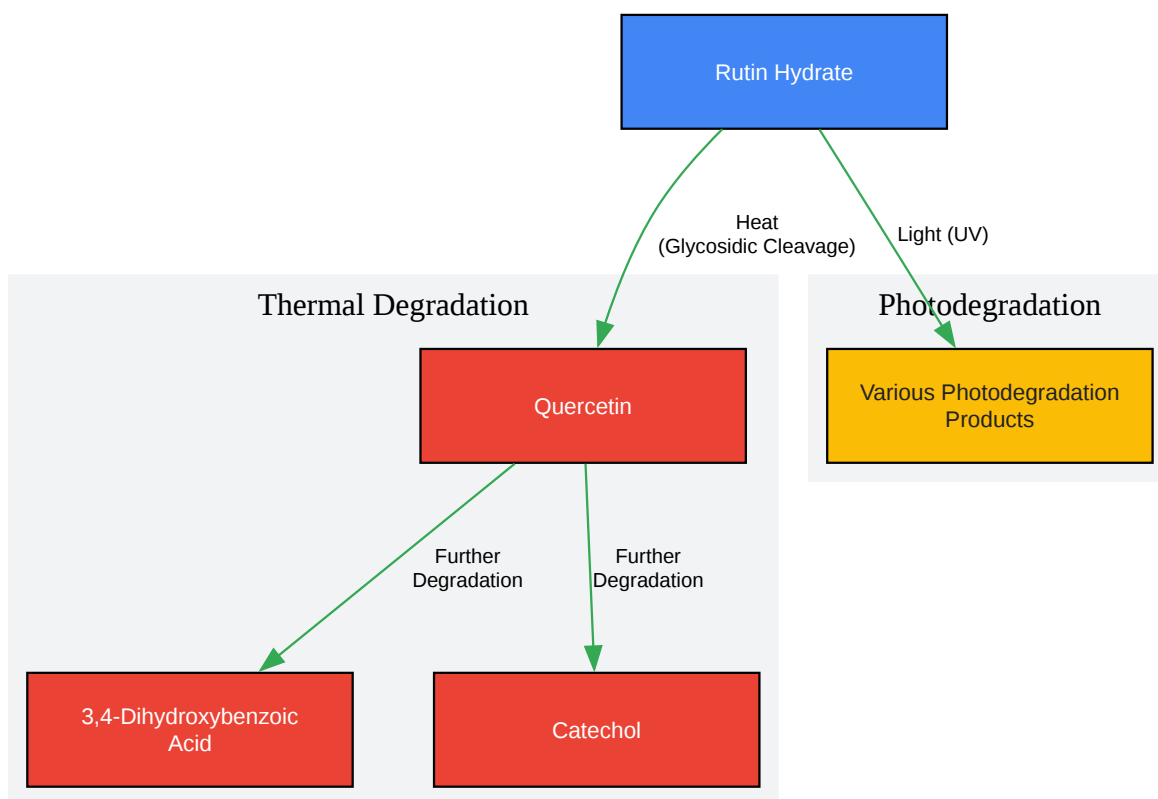
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Workflow for Thermal Stability Testing of **Rutin Hydrate**.



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Workflow for Photostability Testing of **Rutin Hydrate**.



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References

- 1. Effect of thermal processing on the flavonols rutin and quercetin. | Semantic Scholar [semanticscholar.org]
- 2. (PDF) Irreversible UV-induced quercetin and rutin degradation in solution, studied by UV-spectrophotometry and HPLC chromatography (2012) | Jelena Zvezdanović | 50 Citations [scispace.com]
- 3. researchgate.net [researchgate.net]
- 4. Degradation kinetics of rutin encapsulated in oil-in-water emulsions: impact of particle size - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Formulation and Development of a Validated UV-Spectrophotometric Analytical Method of Rutin Tablet - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Effect of thermal processing on the flavonols rutin and quercetin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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